Introduction: The Molecular Blueprint of Aminobenzoates in Drug Development

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Compound of Interest

Compound Name:	*Methyl 5-amino-2-fluoro-4-methylbenzoate*
CAS No.:	*1504965-88-1*
Cat. No.:	*B2431989*

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Substituted aminobenzoates form the structural core of a significant class of therapeutic agents, most notably local anesthetics. Compounds like benzocaine, procaine, and their analogues are defined by a benzene ring substituted with both an amino group and an ester functionality.[1] This deceptively simple scaffold, however, presents a complex interplay of physicochemical characteristics that are profoundly influenced by the nature and position of additional substituents. For the researcher, scientist, or drug development professional, a mastery of these properties is not merely academic; it is fundamental to predicting a molecule's behavior, from its shelf stability and formulation to its absorption, distribution, metabolism, and ultimately, its efficacy and safety.

This guide provides a deep dive into the critical physical properties of substituted aminobenzoates. We will move beyond simple data recitation to explore the causal relationships between molecular structure and macroscopic behavior. By understanding why a particular substituent imparts a specific characteristic, we can more intelligently design and select candidates with optimized profiles for therapeutic success. We will examine solubility, melting point, acidity (pKa), lipophilicity (logP/logD), and the crucial phenomenon of

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polymorphism, grounding our discussion in established experimental methodologies and authoritative data.

Melting Point: A Sentinel of Purity and Solid-State Integrity

The melting point (MP) is one of the most fundamental and oldest techniques for characterizing a crystalline solid.[2] It serves as a primary indicator of purity; a sharp, well-defined melting range is characteristic of a pure substance, whereas impurities typically depress the melting point and broaden the range. From a drug development perspective, the melting point influences manufacturing processes such as milling and tableting and provides initial insights into the lattice energy of the crystal structure.

Causality in Experimental Choices: The Capillary Method

The capillary method remains the pharmacopeial standard for its simplicity and reproducibility.[3] The core principle is to ensure uniform and controlled heat transfer to a finely powdered, dry, and homogeneous sample.[2][3]

- Why Powdered? A fine powder maximizes surface area, ensuring that heat is transferred uniformly throughout the sample. Coarse or non-homogeneous samples would lead to inefficient heat transfer and an artificially broad melting range.[3]
- Why Dry? The presence of residual solvent can act as an impurity, depressing the melting point.
- Why a Controlled Ramp Rate? A slow heating rate (e.g., 1-2 °C per minute) near the expected melting point is critical. Rapid heating does not allow the system to maintain thermal equilibrium between the sample, the heating block, and the thermometer, resulting in an inaccurate reading.

Experimental Protocol: Capillary Melting Point Determination

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- Sample Preparation: Ensure the sample is completely dry and finely powdered using a mortar and pestle.
- Capillary Loading: Tamp the open end of a capillary tube into the powder to collect a small amount of sample. Invert the tube and tap it gently to pack the sample into a compact column 2-3 mm high at the sealed end.
- Apparatus Setup: Place the loaded capillary into the heating block of a melting point apparatus.
- Rapid Determination (Optional but Recommended): Perform an initial rapid determination with a fast ramp rate to find the approximate melting point. This saves time during the accurate measurement.
- Accurate Determination: Allow the apparatus to cool. Set the starting temperature to ~20 °C below the approximate MP. Set a slow ramp rate of 1-2 °C/min.
- Observation: Record the temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the last solid crystal liquefies (completion of melting). This range is the melting point.

Data Summary: Melting Points of Key Aminobenzoates

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Compound	Structure	Melting Point (°C)	Citation(s)
Benzocaine	Ethyl 4-aminobenzoate	88 - 92	[4][5][6]
Procaine	2-(Diethylamino)ethyl 4-aminobenzoate	61	[7][8]
Procaine HCl	Hydrochloride Salt	153 - 156	[9][10]
Butyl 4-aminobenzoate	Butyl 4-aminobenzoate	57 - 58	[11]
p-Aminobenzoic Acid (PABA)	4-Aminobenzoic acid	187 - 189	[12]
Methyl 4-aminobenzoate	Methyl 4-aminobenzoate	110 - 111	

Aqueous Solubility: The Gateway to Bioavailability

A drug must dissolve to be absorbed. Aqueous solubility is therefore a paramount physical property, directly impacting a drug's bioavailability and the feasibility of developing certain dosage forms (e.g., intravenous solutions). The aminobenzoate structure contains both polar groups (amino, ester carbonyl) capable of hydrogen bonding and a nonpolar benzene ring, leading to complex solubility behavior.

Solubility is not a fixed value; it is highly dependent on the solid form (polymorph), pH, and temperature.[13][14] For instance, the solubility of ethyl p-aminobenzoate (Benzocaine) is known to increase with temperature in various alcohol solvents in an endothermic, entropy-driven process.[13]

The Influence of Substituents and pH

- Polar Substituents: Adding polar groups (e.g., hydroxyl) that can participate in hydrogen bonding with water generally increases aqueous solubility.
- Nonpolar Substituents: Increasing the size of nonpolar alkyl chains (e.g., the ester group) typically decreases aqueous solubility due to an increased hydrophobic character. For

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example, Benzocaine (ethyl ester) is sparingly soluble in water, while Butyl 4-aminobenzoate is very slightly soluble.[4][11]

- pH-Dependence: As aminobenzoates possess a basic amino group and an acidic parent carboxylic acid (in the case of PABA), their solubility is pH-dependent. At a pH below the pKa of the amino group, it becomes protonated (cationic), which dramatically increases its interaction with water and enhances solubility.[15]

Experimental Protocol: Shake-Flask Method for Equilibrium Solubility

This method determines the thermodynamic equilibrium solubility of a compound.

- Preparation: Add an excess amount of the solid compound to a known volume of the relevant solvent (e.g., water, phosphate-buffered saline pH 7.4) in a sealed vial. The excess solid is crucial to ensure saturation is reached.
- Equilibration: Agitate the vials at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: Allow the vials to stand or centrifuge them to separate the undissolved solid from the saturated solution.
- Sampling and Analysis: Carefully withdraw an aliquot of the clear supernatant. Dilute the sample appropriately and determine the concentration of the dissolved compound using a suitable analytical method, such as UV-Vis spectrophotometry or HPLC.

Data Summary: Solubility of Common Aminobenzoates

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Compound	Solvent	Solubility	Citation(s)
Benzocaine	Water	Sparingly soluble (~1 g in 2500 mL)	[4][5]
Ethanol	Very soluble (~1 g in 5 mL)	[5]	
Dilute Acids	More soluble than in water	[4][16]	
Procaine	Water	Soluble (1 g in 1 mL for HCl salt)	[9][10]
Alcohol	Soluble	[9]	
Butyl 4-aminobenzoate	Water	Very slightly soluble	[11]
Organic Solvents	Soluble	[17]	
p-Aminobenzoic Acid	Water	Slightly soluble	[12]
Hot Water	Soluble	[12]	

pKa: The Ionization Switch for Biological Interaction

The acid dissociation constant (pKa) is a measure of the strength of an acid in solution. For substituted aminobenzoates, the pKa of the aromatic amino group is of primary importance. It dictates the degree of ionization at a given pH, which in turn governs solubility, membrane permeability, and the ability to bind to a target receptor. Local anesthetics like procaine, for instance, must penetrate the nerve cell membrane in their neutral, lipophilic form but act on the sodium channel receptor in their charged, cationic form.[7] The pKa of procaine is approximately 8.9, meaning at physiological pH (~7.4), a significant portion exists in the active cationic form.[7]

The Causality of Substituent Effects on pKa

The electronic properties of other substituents on the benzene ring directly influence the basicity (and thus the pKa of the conjugate acid) of the amino group.

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- Electron-Withdrawing Groups (EWGs): Substituents like nitro (-NO_2) or chloro (-Cl) are EWGs. They pull electron density away from the benzene ring and the amino group through inductive and/or resonance effects. This destabilizes the protonated (cationic) form, making the amino group less basic and lowering its pKa.[18]

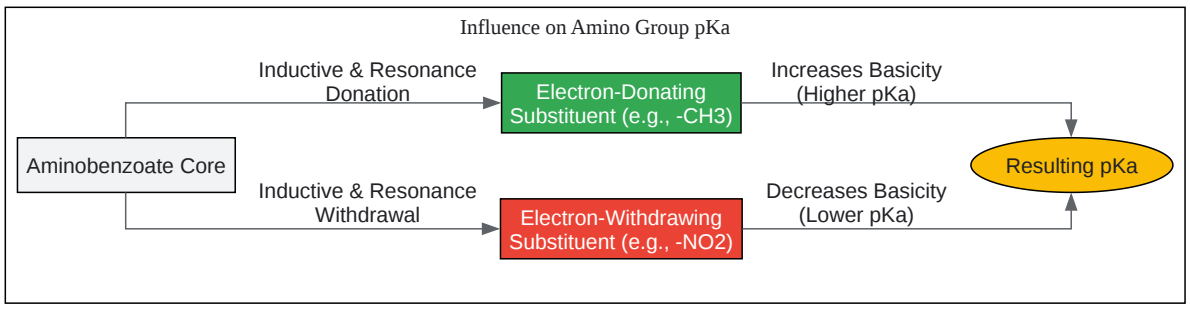
- Electron-Donating Groups (EDGs): Substituents like alkyl groups donate electron density, which stabilizes the protonated form, making the amino group more basic and raising its pKa.

- Positional Isomerism (ortho, meta, para): The position of the substituent relative to the amino group is critical.

  - Para-position: Allows for both inductive and resonance effects to be transmitted effectively.[19][20]

  - Meta-position: Primarily transmits inductive effects, as resonance effects are minimal at this position.[18]

  - Ortho-position: Experiences strong inductive effects due to proximity, but also potential steric hindrance and intramolecular hydrogen bonding, which can complicate the net effect.[18]



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Caption: Substituent effects on the pKa of the amino group.

Experimental Protocol: Potentiometric Titration for pKa Determination

This is a highly accurate method for determining pKa values.

- Solution Preparation: Accurately weigh the aminobenzoate sample and dissolve it in a suitable solvent (often a water-cosolvent mixture like water-methanol to ensure solubility).
- Titration Setup: Place the solution in a jacketed beaker to maintain a constant temperature. Insert a calibrated pH electrode and a burette containing a standardized acidic titrant (e.g., HCl).
- Titration: Add the titrant in small, precise increments. Record the pH of the solution after each addition.
- Data Analysis: Plot the pH versus the volume of titrant added. The pKa corresponds to the pH at the half-equivalence point (the midpoint of the steepest part of the titration curve), where the concentrations of the protonated and neutral species are equal.

Data Summary: pKa Values of Aminobenzoic Acids

Compound	pKa (of the Amino Group's Conjugate Acid)	Citation(s)
Procaine	8.9	[7]
p-Aminobenzoic Acid	2.50 (for -COOH), 4.80 (for -NH3+)	[21]
m-Aminobenzoic Acid	4.75	[22]
o-Aminobenzoic Acid (Anthranilic Acid)	4.95	[22]

Lipophilicity (logP/logD): Balancing Membrane Permeation and Aqueous Solubility

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Lipophilicity, the "fat-loving" nature of a molecule, is a crucial determinant of its pharmacokinetic (ADMET) profile.[23] It is experimentally measured as the partition coefficient (logP) or distribution coefficient (logD).

- logP: The ratio of the concentration of a neutral compound in a lipid phase (typically n-octanol) to its concentration in an aqueous phase (water) at equilibrium.[24]
- logD: The ratio of the concentration of all species (neutral and ionized) of a compound in a lipid phase to its concentration in an aqueous phase at a specific pH. For ionizable compounds like aminobenzoates, logD is the more physiologically relevant parameter.[24]

A compound's lipophilicity exists in a delicate balance. It must be high enough to allow passage through lipid cell membranes but not so high that the compound becomes trapped in fatty tissues or has poor aqueous solubility.[25] The "Lipophilic Efficiency" (LiPE) is a metric used in drug design to relate potency (pIC50) to lipophilicity (logP or logD), with higher values often indicating a more promising drug candidate.[26]

Experimental Protocol: Shake-Flask Method for logP/logD Determination

- Solvent Preparation: Pre-saturate n-octanol with the aqueous buffer (e.g., PBS pH 7.4 for logD) and vice-versa by shaking them together and allowing the phases to separate. This prevents volume changes during the experiment.
- Partitioning: Add a known amount of the compound to a vial containing known volumes of the pre-saturated n-octanol and aqueous buffer.
- Equilibration: Seal the vial and shake it vigorously for a set period to allow the compound to partition between the two phases until equilibrium is reached.
- Phase Separation: Centrifuge the vial to ensure complete separation of the two layers.
- Analysis: Carefully remove an aliquot from each phase and determine the concentration of the compound using a suitable analytical method (e.g., UV-Vis or HPLC).
- Calculation: Calculate logP or logD using the formula: logP (or logD) = log10 ([Concentration in Octanol] / [Concentration in Aqueous Phase]).

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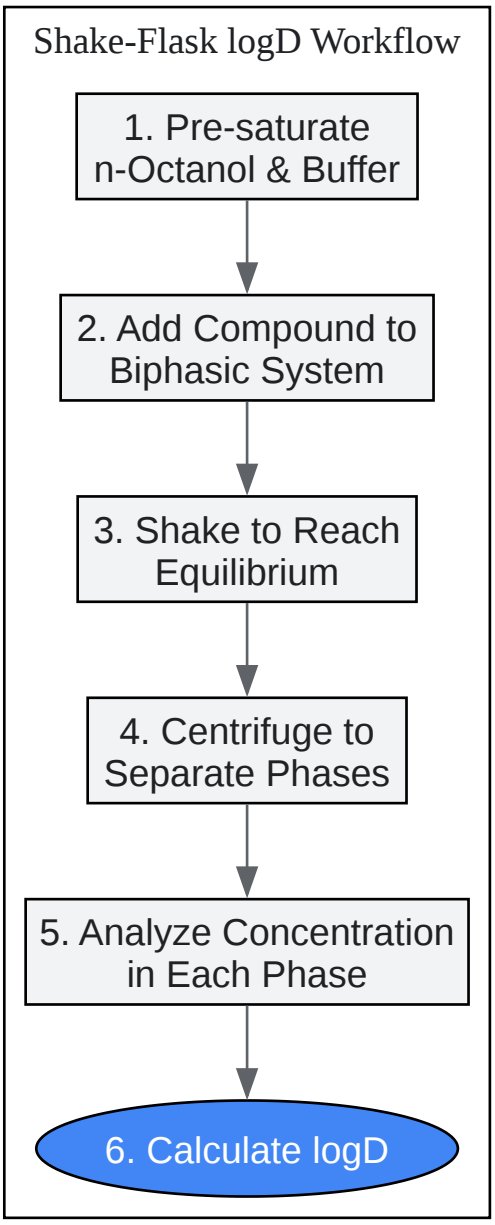

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Caption: Workflow for logD determination by the shake-flask method.

Data Summary: Lipophilicity of Key Aminobenzoates

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Compound	logP / logD	Citation(s)
Benzocaine	1.86 (logP)	[6]
Butyl 4-aminobenzoate	2.87 (logP)	[27]
Procaine	Low lipid solubility	[7]

Polymorphism: The Solid-State Challenge

Polymorphism is the ability of a solid material to exist in more than one crystal structure.[28] Different polymorphs of the same compound can have vastly different physical properties, including melting point, solubility, stability, and mechanical strength.[14][28] This phenomenon is of immense importance in the pharmaceutical industry, as an unexpected polymorphic transition can alter a drug's bioavailability and therapeutic effect.

p-Aminobenzoic acid (PABA) is a classic example of a polymorphic compound, known to exist in at least four forms (α, β, γ, and δ).[29][30] The α and β forms are the most studied and are enantiotropically related, meaning their relative stability is temperature-dependent. Below a transition temperature of ~25°C, the β-form is more stable, while the α-form is more stable above it.[31][32] The α-form is kinetically favored and often crystallizes first, as its structure is based on carboxylic acid dimers that are believed to form readily in solution.[31]

Causality and Experimental Control

The specific polymorph obtained is highly sensitive to crystallization conditions:

- Solvent: The polarity of the solvent and its ability to form hydrogen bonds can favor the nucleation and growth of a specific polymorph.[31]
- Temperature and Cooling Rate: As seen with PABA, temperature dictates thermodynamic stability. The rate of cooling influences whether the kinetically favored or thermodynamically stable form crystallizes.[31]
- Supersaturation: The level of supersaturation can influence which polymorphic form nucleates.

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The characterization of polymorphs requires advanced analytical techniques, including Differential Scanning Calorimetry (DSC) to observe thermal transitions[33], X-ray Powder Diffraction (XRPD) to identify the unique crystal lattice, and spectroscopy (FTIR, Raman) to probe differences in intermolecular interactions.

Conclusion

The physical properties of substituted aminobenzoates are a direct consequence of their molecular architecture. Melting point, solubility, pKa, and lipophilicity are not independent variables but are intricately linked through the electronic and steric effects of substituents on the aromatic core. A thorough understanding and precise experimental determination of these properties are indispensable for the rational design of new chemical entities and the successful development of safe and effective drug products. The challenge of polymorphism further underscores the critical need for comprehensive solid-state characterization throughout the drug development lifecycle. By applying the principles and methodologies outlined in this guide, researchers can better navigate the complex physicochemical landscape of this important class of molecules.

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